

(1S,2S)-2-Methoxycyclohexanol CAS number 134108-92-2

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Compound of Interest

Compound Name: (1S,2S)-2-Methoxycyclohexanol

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An In-Depth Technical Guide to (1S,2S)-2-Methoxycyclohexanol

Topic: (1S,2S)-2-Methoxycyclohexanol CAS Number: 134108-92-2

Introduction: A Cornerstone of Asymmetric Synthesis

(1S,2S)-2-Methoxycyclohexanol is a chiral alcohol that has emerged as a pivotal molecule in modern organic synthesis.[1] Its rigid cyclohexane framework, coupled with the defined trans stereochemical relationship between the hydroxyl and methoxy groups, makes it an exceptionally valuable asset for researchers and drug development professionals.[2] This guide provides an in-depth examination of its synthesis, applications, and handling, offering field-proven insights into its role as both a versatile chiral building block and a sophisticated chiral auxiliary.[1][3] Its utility is particularly pronounced in the construction of enantiomerically pure compounds, a critical requirement in the pharmaceutical and agrochemical industries where specific stereoisomers dictate biological activity and safety.[3]

Part 1: Compound Profile and Physicochemical Properties

The precise stereochemistry of (1S,2S)-2-Methoxycyclohexanol is the source of its utility. The (1S,2S) designation defines the absolute configuration at the two stereocenters, leading to a

molecule with unique chiral recognition capabilities. Its physical properties are summarized below.

Property	Value	Reference
CAS Number	134108-92-2	[2][3][4]
Molecular Formula	C ₇ H ₁₄ O ₂	[1][2][4]
Molecular Weight	130.18 g/mol	[2][3]
IUPAC Name	(1S,2S)-2-methoxycyclohexan-1-ol	[2][4]
Synonyms	(1S,2S)-(+)-2-Methoxycyclohexanol, (1S,2S)-trans-2-methoxycyclohexanol	[2][3]
Boiling Point	195 - 198 °C	[3][4]
Density	~1.015 g/cm ³ at 25°C	[3][5]
Refractive Index (n ²⁰ /D)	~1.460	[3][5]
Storage	2-8°C, in a dry, well-ventilated place	[3][6]

Part 2: Strategic Synthesis—Controlling Stereochemistry

The most common and strategically important method for preparing 2-alkoxycyclohexanols is the nucleophilic ring-opening of cyclohexene oxide.[7][8] The primary challenge in this synthesis is twofold: controlling the regioselectivity of the methanol attack and, crucially for this specific isomer, establishing the desired (1S,2S) stereochemistry.

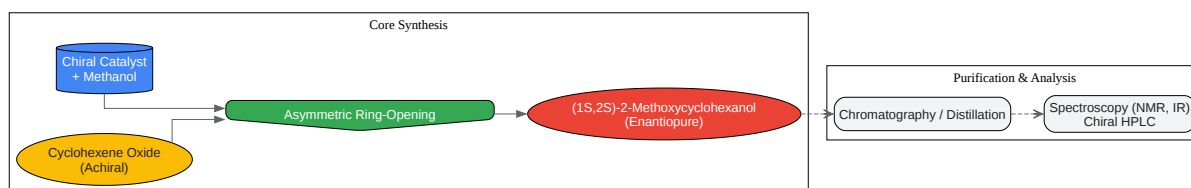
Causality of the Synthetic Approach

The synthesis of enantiomerically pure **(1S,2S)-2-Methoxycyclohexanol** often begins with the enantioselective deprotonation of achiral cyclohexene oxide using a chiral lithium amide base.

This key step establishes the chirality of the molecule early in the synthetic sequence.[9] The resulting chiral (R)-cyclohex-2-enol can then be subjected to further reactions.

Alternatively, direct catalytic asymmetric ring-opening of cyclohexene oxide with methanol provides a more atom-economical route. The choice of catalyst is paramount. Lewis acidic catalysts, such as certain zeolites or titanium complexes, are employed to activate the epoxide ring towards nucleophilic attack by methanol.[10] The catalyst's chiral environment dictates which face of the epoxide is attacked, thereby controlling the enantiomeric outcome of the product. This approach is favored in larger-scale preparations as it can avoid the use of stoichiometric chiral reagents.[3][7]

Workflow: From Achiral Precursors to a Chiral Product



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Caption: Synthetic workflow for **(1S,2S)-2-Methoxycyclohexanol**.

Experimental Protocol: Catalytic Asymmetric Ring-Opening

This protocol is a representative methodology based on principles described in the literature. Specific catalysts and conditions may vary.[10]

- **Catalyst Preparation:** In a flame-dried, inert atmosphere (N₂ or Ar) flask, suspend the selected chiral zeolite or titanium-based catalyst in anhydrous methanol.
- **Reaction Initiation:** Cool the suspension to the optimized temperature (e.g., 0°C) to control the reaction's exothermicity and enhance selectivity.
- **Substrate Addition:** Add cyclohexene oxide dropwise to the stirred catalyst suspension over 30-60 minutes. The slow addition is critical to maintain the reaction temperature and prevent undesirable side reactions, such as the formation of 1,2-cyclohexanediol.^[7]
- **Reaction Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed.
- **Workup:** Upon completion, quench the reaction by filtering off the catalyst. Remove the excess methanol from the filtrate under reduced pressure.
- **Purification:** Dissolve the crude residue in a suitable organic solvent (e.g., ethyl acetate) and wash with brine. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate. Purify the final product via fractional distillation under reduced pressure or column chromatography to yield pure **(1S,2S)-2-Methoxycyclohexanol**.
- **Validation:** Confirm the structure and enantiomeric excess (ee) of the product using NMR spectroscopy and chiral HPLC analysis, respectively.

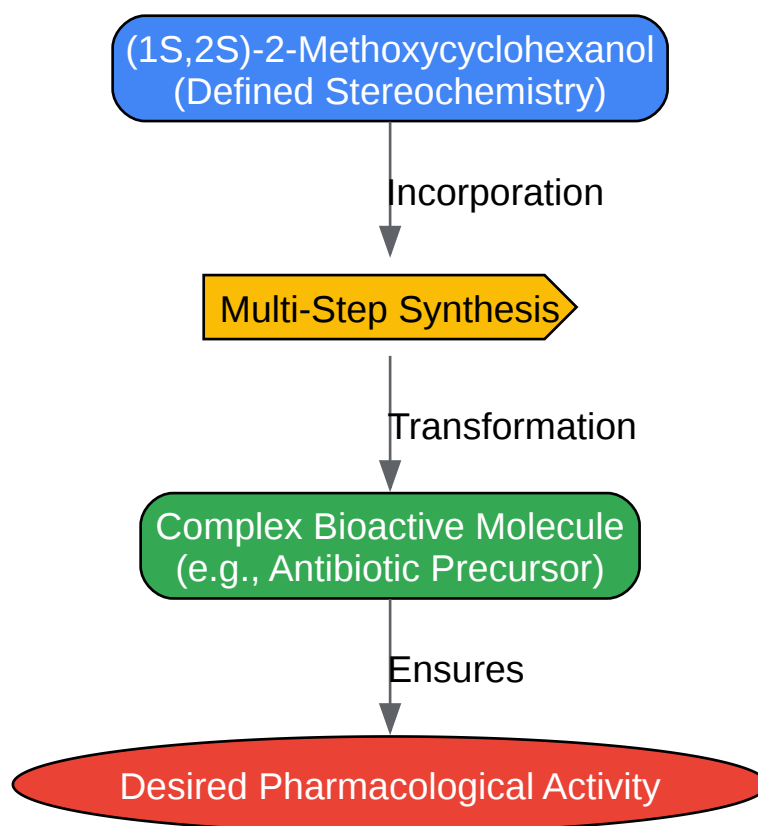
Part 3: Core Applications in Drug Discovery and Development

The well-defined stereochemistry of **(1S,2S)-2-Methoxycyclohexanol** makes it a powerful tool for introducing chirality into new molecules.

A Chiral Building Block for Complex Molecules

As a chiral building block, the entire molecular framework of **(1S,2S)-2-Methoxycyclohexanol** is incorporated into the final product. This is a highly efficient strategy for synthesizing complex chiral molecules. Its most notable application is as a key intermediate in the synthesis of tricyclic β -lactam antibiotics.^{[1][7]} The inherent chirality of the cyclohexanol derivative is

transferred directly to the antibiotic core, ensuring the correct stereoconfiguration required for potent biological activity.[3]



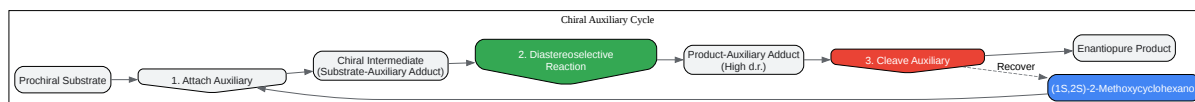
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Caption: Logic of using the compound as a chiral building block.

A Removable Chiral Auxiliary for Stereocontrol

In its role as a chiral auxiliary, the molecule is temporarily attached to a prochiral substrate to direct the stereochemical outcome of a subsequent reaction.[11] After the desired chiral center has been created, the auxiliary is cleaved and can ideally be recovered.[11]

The Causality of Auxiliary Control: The bulky cyclohexane ring and the specific orientation of its substituents create a sterically hindered environment around the reaction center. When attached to a substrate (e.g., forming an ester or ether), it effectively blocks one face of the molecule from attack by a reagent. This forces the reagent to approach from the less hindered face, resulting in the formation of one diastereomer in high excess.



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Caption: Workflow of a reaction using a chiral auxiliary.

This strategy is broadly applicable in medicinal chemistry for synthesizing potential anticonvulsant, antidepressant, and anticancer agents where a single enantiomer is required. [1]

Part 4: Safety, Handling, and Storage

Proper handling of **(1S,2S)-2-Methoxycyclohexanol** is essential for laboratory safety. It is classified as an irritant and requires careful management. [2][6]

Hazard Class	GHS Statement	Precautionary Measures (Examples)	Reference
Skin Irritation	H315: Causes skin irritation	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[2] [6]
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[2] [6]

Field-Proven Handling Protocols:

- Ventilation: Always handle this compound in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[\[12\]](#)
- Personal Protective Equipment (PPE): Standard PPE includes a lab coat, nitrile gloves, and chemical safety goggles.[\[6\]](#)[\[12\]](#)
- Storage: Store in a tightly sealed container in a cool (2-8°C), dry place away from incompatible materials such as strong oxidizing agents.[\[3\]](#)[\[6\]](#)[\[13\]](#)
- Spills: In case of a spill, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for chemical waste disposal.[\[6\]](#)

Conclusion

(1S,2S)-2-Methoxycyclohexanol, CAS 134108-92-2, is more than just a chemical intermediate; it is a sophisticated tool for exerting precise stereochemical control in organic synthesis. Its applications as both a chiral building block and a removable auxiliary provide researchers in drug discovery and material science with reliable pathways to enantiomerically pure substances.^[1] Understanding its synthesis, the mechanistic basis of its applications, and its proper handling are crucial for leveraging its full potential in the development of next-generation pharmaceuticals and advanced materials.

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